Technical Support Center: Burkeite Solubility and Stability

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Compound of Interest

Compound Name:	*Sodium carbonate sulfate*
CAS No.:	*69011-11-6*
Cat. No.:	*B1625722*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the effects of temperature on Burkeite's solubility and stability.

Frequently Asked Questions (FAQs)

Q1: What is the general effect of temperature on the solubility of Burkeite?

A1: The solubility of Burkeite, a double salt of sodium sulfate and sodium carbonate ($Na_6(CO_3)(SO_4)_2$), is complex and significantly influenced by temperature. Generally, Burkeite forms and is more stable at higher temperatures, typically above 100°C. In aqueous solutions, its solubility behavior is closely tied to the concentrations of sodium carbonate and sodium sulfate in the solution.

Q2: Is Burkeite stable at room temperature?

A2: Burkeite is generally considered less stable at lower temperatures. It is known to precipitate from solutions at elevated temperatures, such as those found in industrial processes like black liquor evaporation and in geothermal brines. At temperatures below 100°C, other salt species

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may be more likely to crystallize from a solution containing sodium carbonate and sodium sulfate.

Q3: What is the expected thermal stability of Burkeite?

A3: Burkeite is stable at high temperatures, which is why it is often encountered in high-temperature industrial processes and geothermal systems. While a specific decomposition temperature for pure Burkeite is not readily available in the provided search results, it is known to be a stable phase at temperatures well above 100°C. Its stability is influenced by the surrounding chemical environment, including the partial pressure of CO_2.

Q4: Can the composition of Burkeite vary?

A4: Yes, Burkeite can exhibit non-stoichiometry, meaning the ratio of carbonate to sulfate can vary. This variation is influenced by the composition of the solution from which it crystallizes and the temperature.

Troubleshooting Guide

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Issue	Possible Cause	Troubleshooting Steps
Inconsistent solubility results at a given temperature.	1. The system has not reached equilibrium. 2. Inaccurate temperature control. 3. Undissolved microparticles are present in the sampled solution. 4. The composition of the solid phase is changing.	1. Ensure sufficient time for the solution to become saturated. Stirring can accelerate this process. 2. Calibrate your thermometer and ensure the temperature of the solution is stable and uniform. 3. Use a fine filter (e.g., 0.45 µm) when sampling the supernatant to avoid including undissolved solids. 4. Analyze the solid phase (e.g., using XRD) to confirm it is Burkeite and that its composition is consistent.
Precipitate does not appear to be Burkeite.	1. The temperature is not in the stability range for Burkeite. 2. The ratio of sodium carbonate to sodium sulfate in the solution favors the formation of other salts.	1. Verify that the experimental temperature is above 100°C, which is generally the temperature at which Burkeite formation is favored. 2. Adjust the molar ratio of sodium carbonate to sodium sulfate in your solution. The formation of Burkeite versus other double salts is sensitive to this ratio.
Difficulty dissolving Burkeite.	1. The solution is already saturated or supersaturated. 2. The dissolution kinetics are slow.	1. Increase the temperature or add more solvent to dissolve more of the solid. 2. Increase the stirring speed and allow more time for dissolution. Grinding the Burkeite into a fine powder can also increase the dissolution rate by increasing the surface area.

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Data Presentation

Table 1: Representative Solubility of Burkeite in Water at Different Temperatures

Temperature (°C)	Solubility (g/100 g H_2O)
100	Value not available in search results
110	Value not available in search results
120	Value not available in search results
130	Value not available in search results
140	Value not available in search results
150	Value not available in search results

Note: Specific quantitative data for the solubility of pure Burkeite in water was not available in the search results. The solubility is highly dependent on the concentrations of sodium carbonate and sodium sulfate in the solution. The formation of Burkeite is generally favored at temperatures above 100°C.

Experimental Protocols

Protocol for Determining the Solubility of Burkeite as a Function of Temperature

This protocol outlines a general method for determining the solubility of Burkeite in water at various temperatures.

1. Materials and Equipment:

- Burkeite ($Na_6(CO_3)(SO_4)_2$)
- Distilled or deionized water
- Jacketed glass reactor with a temperature controller
- Calibrated thermometer

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- Magnetic stirrer and stir bar
- Syringe with a fine filter (e.g., 0.45 µm)
- Analytical balance
- Drying oven
- Desiccator

2. Procedure:

- Add a known volume of distilled water to the jacketed glass reactor.
- Set the temperature controller to the desired temperature (e.g., 110°C).
- Once the water reaches the target temperature, start stirring and begin adding a known excess amount of Burkeite to the water to create a saturated solution with visible solid.
- Allow the solution to equilibrate for a sufficient amount of time (e.g., several hours) to ensure saturation. Continuous stirring is essential.
- Once equilibrium is reached, stop stirring and allow the undissolved solid to settle.
- Carefully draw a known volume of the clear supernatant into the syringe through the filter. This will ensure that no solid particles are collected.
- Weigh an empty, dry evaporating dish on the analytical balance.
- Dispense the collected supernatant into the evaporating dish and weigh it again to determine the mass of the solution.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the water without decomposing the Burkeite (e.g., 120°C).
- Once all the water has evaporated, transfer the evaporating dish to a desiccator to cool to room temperature.

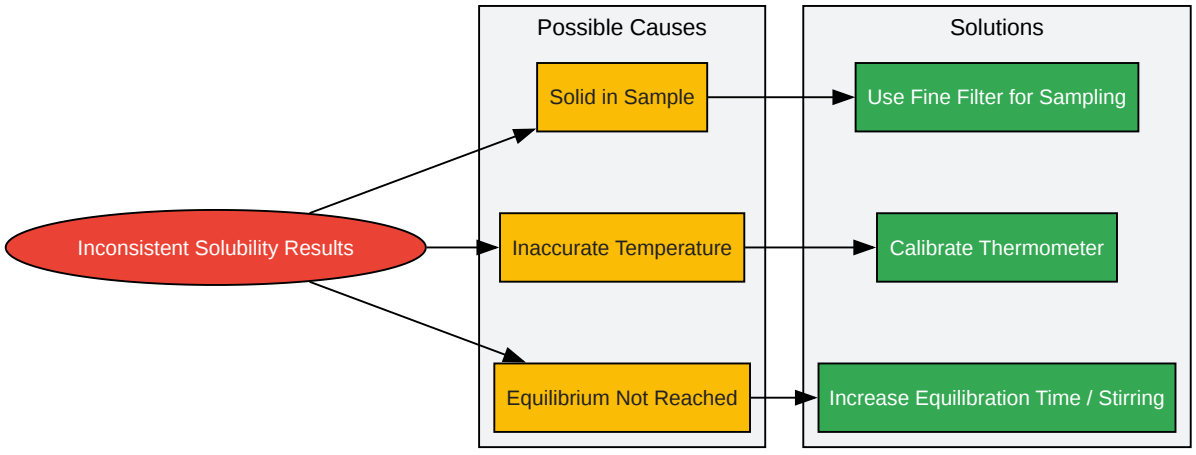
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- Weigh the evaporating dish with the dry Burkeite residue.
- Calculate the mass of the dissolved Burkeite and the mass of the water.
- Express the solubility as grams of Burkeite per 100 g of water.
- Repeat the procedure for different temperatures.

3. Calculation:

- Mass of water = (Mass of evaporating dish + solution) - (Mass of evaporating dish + dry residue)
- Mass of dissolved Burkeite = (Mass of evaporating dish + dry residue) - (Mass of empty evaporating dish)
- Solubility (g/100 g H_2O) = (Mass of dissolved Burkeite / Mass of water) x 100

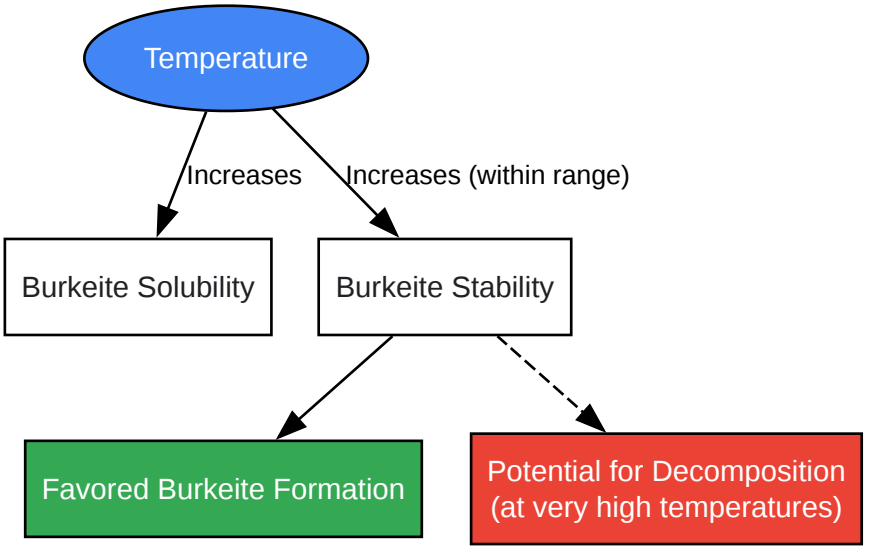
Visualizations



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Caption: Troubleshooting workflow for inconsistent Burkeite solubility results.

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